

Application Note: Modular Synthesis of PROTACs Utilizing Tert-butyl 7-(methylamino)heptanoate

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Compound of Interest

Compound Name: Tert-butyl 7-(methylamino)heptanoate hydrochloride

Cat. No.: B13572232

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Abstract & Strategic Rationale

This application note details the protocol for utilizing Tert-butyl 7-(methylamino)heptanoate as a heterobifunctional linker in the synthesis of Proteolysis Targeting Chimeras (PROTACs).

In the "Goldilocks" zone of linkerology, chain length and composition are critical determinants of degradation efficiency (

) and potency (

). While polyethylene glycol (PEG) linkers offer solubility, they often suffer from poor membrane permeability. Alkyl chains offer superior permeability but can lead to aggregation.

Tert-butyl 7-(methylamino)heptanoate represents a strategic compromise:

- Permeability: The C7 alkyl chain provides lipophilicity to balance polar warheads.

- Conformational Control: The

-methyl group removes a hydrogen bond donor at the ligation site, reducing the energetic penalty of desolvation during ternary complex formation.

- Orthogonality: The tert-butyl ester provides robust acid-labile protection, allowing for orthogonal coupling strategies compatible with standard Fmoc or base-labile chemistries.

Chemical Properties & Handling[1][2]

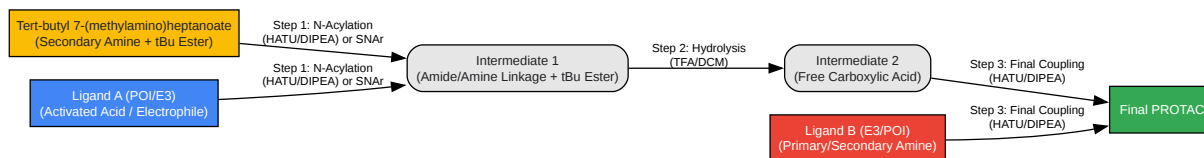
Property	Specification
IUPAC Name	tert-butyl 7-(methylamino)heptanoate
Functional Groups	Secondary Amine (-methyl), tert-butyl ester
Chain Length	7 Carbons (~9-10 Å extended)
Solubility	Soluble in DCM, DMF, DMSO, MeOH
Storage	-20°C, Hygroscopic (Store under Argon/Nitrogen)
CAS	Not widely indexed; analog to CAS 1246527-48-9 (C4 analog)

Safety Note: Treat as a potential irritant. Handle in a fume hood. The secondary amine is nucleophilic; avoid exposure to atmospheric CO₂ (carbamate formation) by keeping containers tightly sealed.

Synthesis Workflow Overview

The synthesis follows a Convergent "Amine-First" Strategy. This is preferred because the linker's amine is ready for immediate coupling, while the acid end remains protected as a tert-butyl ester.

Workflow Diagram



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Caption: Convergent synthesis route. The linker is first attached via its amine handle, followed by ester deprotection and final ligation.

Detailed Experimental Protocols

Phase 1: Functionalization of Ligand A (Amine Coupling)

Objective: Attach the linker to the first ligand (Ligand A). Ligand A must possess a carboxylic acid (for amide coupling) or an aryl halide (for

). Note: This protocol assumes Ligand A has a Carboxylic Acid.

Reagents:

- Ligand A (1.0 equiv)
- Tert-butyl 7-(methylamino)heptanoate (1.2 equiv)
- HATU (1.5 equiv)
- DIPEA (N,N-Diisopropylethylamine) (3.0 equiv)
- DMF (Anhydrous)

Protocol:

- Activation: Dissolve Ligand A (0.1 mmol) in anhydrous DMF (1.0 mL). Add HATU (0.15 mmol) and DIPEA (0.3 mmol). Stir at Room Temperature (RT) for 5 minutes.

- Expert Insight: The pre-activation step is crucial. The secondary amine of the linker is more sterically hindered than a primary amine; ensuring the activated ester forms first boosts yield.
- Addition: Add Tert-butyl 7-(methylamino)heptanoate (0.12 mmol) dropwise.
- Reaction: Stir at RT for 2–4 hours. Monitor by LC-MS (Look for Mass = Ligand A + Linker - H₂O).
- Work-up: Dilute with EtOAc (20 mL), wash with sat. NaHCO₃ (2x), water (1x), and brine (1x). Dry over Na₂SO₄ and concentrate.
- Purification: Flash chromatography (DCM/MeOH gradient).

Phase 2: Linker Deprotection (Ester Hydrolysis)

Objective: Remove the tert-butyl group to reveal the carboxylic acid.

Reagents:

- Trifluoroacetic Acid (TFA)[1][2]
- Dichloromethane (DCM)[3]
- Triisopropylsilane (TIPS) (Optional scavenger)

Protocol:

- Dissolution: Dissolve Intermediate 1 in DCM (2 mL per 100 mg).
- Acidification: Add TFA (1 mL per 2 mL DCM).
 - Expert Insight: If Ligand A contains electron-rich aromatics (e.g., indoles in VHL ligands), add 2.5% TIPS as a cation scavenger to prevent side-reactions.
- Reaction: Stir at RT for 1–2 hours. Monitor by LC-MS for the loss of the tert-butyl group (-56 Da).

- Work-up: Concentrate under reduced pressure. Co-evaporate with toluene (3x) or DCM (3x) to remove residual TFA.
 - Critical Step: Residual TFA will kill the coupling efficiency in Phase 3. Ensure the product is a dry solid/gum before proceeding.

Phase 3: Final Assembly (Amide Bond Formation)

Objective: Couple the deprotected linker-ligand construct to Ligand B (containing an amine).

Reagents:

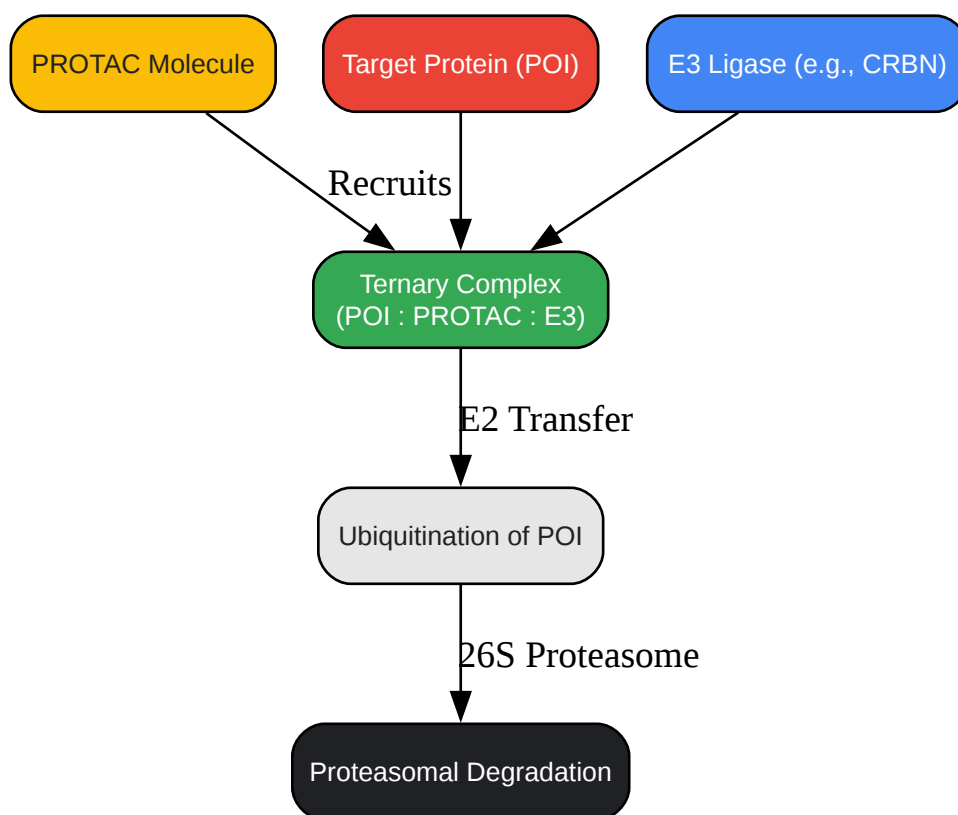
- Intermediate 2 (Free Acid) (1.0 equiv)
- Ligand B (Amine) (1.0 equiv)
- PyBOP or COMU (1.2 equiv)
- DIPEA (4.0 equiv)^[3]
- DMF/DMSO (1:1 mixture recommended for solubility)

Protocol:

- Solubilization: Dissolve Intermediate 2 and Ligand B in minimal DMF/DMSO.
- Coupling: Add DIPEA (ensure pH > 8 by spotting on wet pH paper). Add coupling agent (PyBOP/COMU).
 - Why PyBOP? For the final step involving complex PROTACs, PyBOP is often more robust than HATU for avoiding guanidinylation of the amine, though HATU is acceptable if used carefully.
- Reaction: Stir at RT for 4–16 hours.
- Purification: Direct purification via Preparative HPLC (Reverse Phase C18).
 - Mobile Phase: Water/Acetonitrile + 0.1% Formic Acid.

Mechanism of Action (Biological Context)

Once synthesized, the PROTAC functions by inducing proximity.^[2] The alkyl linker plays a passive but vital role in steric positioning.



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Caption: Mechanism of PROTAC-mediated degradation. The linker facilitates the formation of the stable Ternary Complex.^[4]

Troubleshooting & Optimization

Issue	Probable Cause	Corrective Action
Low Yield (Phase 1)	Steric hindrance of -methyl amine.	Switch to acid chloride activation for Ligand A or increase temperature to 40°C.
Incomplete Deprotection	TFA concentration too low.	Increase TFA:DCM ratio to 1:1. Ensure anhydrous conditions initially.
Product Aggregation	Hydrophobicity of C7 alkyl chain.	Use DMSO/DMF mixtures. Add 10% HFIP (Hexafluoroisopropanol) to dissolve stubborn aggregates during coupling.
Linker Cyclization	Intramolecular attack (rare for C7).	Keep concentration high (>0.1 M) to favor intermolecular reaction over intramolecular cyclization.

References

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- Amide Coupling in PROTACs: Nalawansha, D. A., et al. (2020). "Efficient Synthesis of PROTACs." Journal of Organic Chemistry.
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